

Application Notes: High-Efficiency Membrane Protein Extraction Using Sulfobetaine-Based Protocols

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Compound of Interest

Compound Name: Sulfobetaine

Cat. No.: B010348

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Introduction

Membrane proteins are integral to numerous cellular functions and represent a significant class of drug targets. However, their hydrophobic nature makes them notoriously difficult to extract and solubilize while maintaining their native structure and function. Zwitterionic detergents, particularly **sulfobetaines** like Amidosulfobetaine-14 (ASB-14), have emerged as powerful tools for membrane protein research. Their amphipathic structure, featuring a hydrophobic tail and a **sulfobetaine** headgroup, effectively disrupts lipid bilayers to extract proteins.^{[1][2]}

Sulfobetaines are valued for their ability to solubilize proteins without denaturation, making them compatible with downstream applications such as isoelectric focusing, 2D-PAGE, and mass spectrometry.^{[1][2][3]}

This document provides detailed protocols and quantitative data for the application of **sulfobetaine** detergents in membrane protein extraction.

Data Presentation

Table 1: Properties of Amidosulfobetaine-14 (ASB-14)

| Property | Value | Reference |
|--------------------------------------|--------------------------------|-----------|
| Full Name | Amidosulfobetaine-14 | [4] |
| Molecular Weight | 434.68 g/mol | [4] |
| Type | Zwitterionic Detergent | [4] |
| Critical Micelle Concentration (CMC) | 8 mM | [4] |
| Appearance | White to off-white solid | [4] |
| Solubility | Water soluble (up to 50 mg/mL) | [4] |

Table 2: Comparison of Detergent Combinations for Human Brain Protein Solubilization for 2D-PAGE

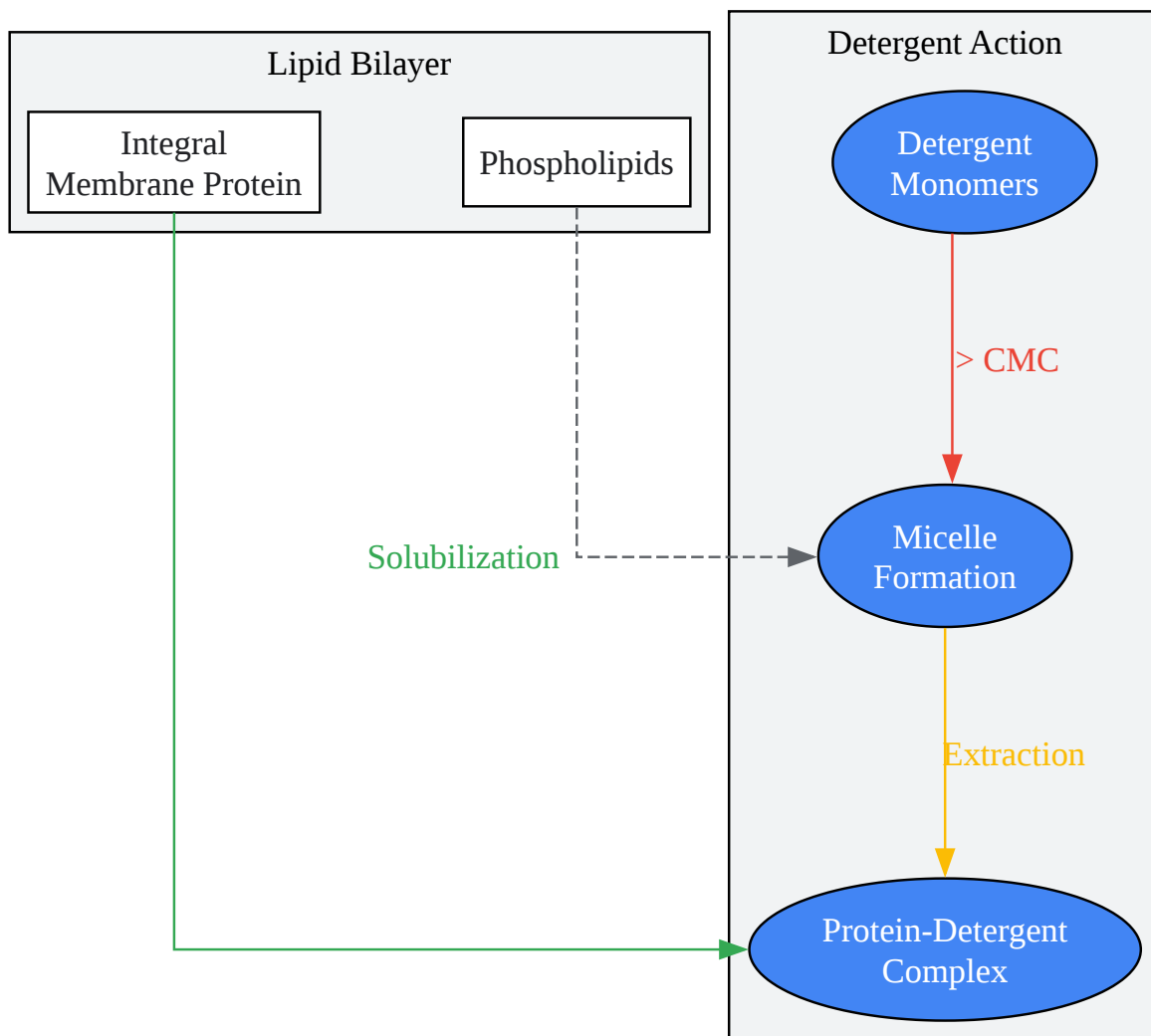
| Detergent Composition in Standard Buffer* | Average Number of Detected Protein Spots | Reference |
|---|--|-----------|
| 4% CHAPS + 2% ASB-14 | 1192 | [4] |
| 4% CHAPS + 2% ASB-16 | 1087 | [4] |

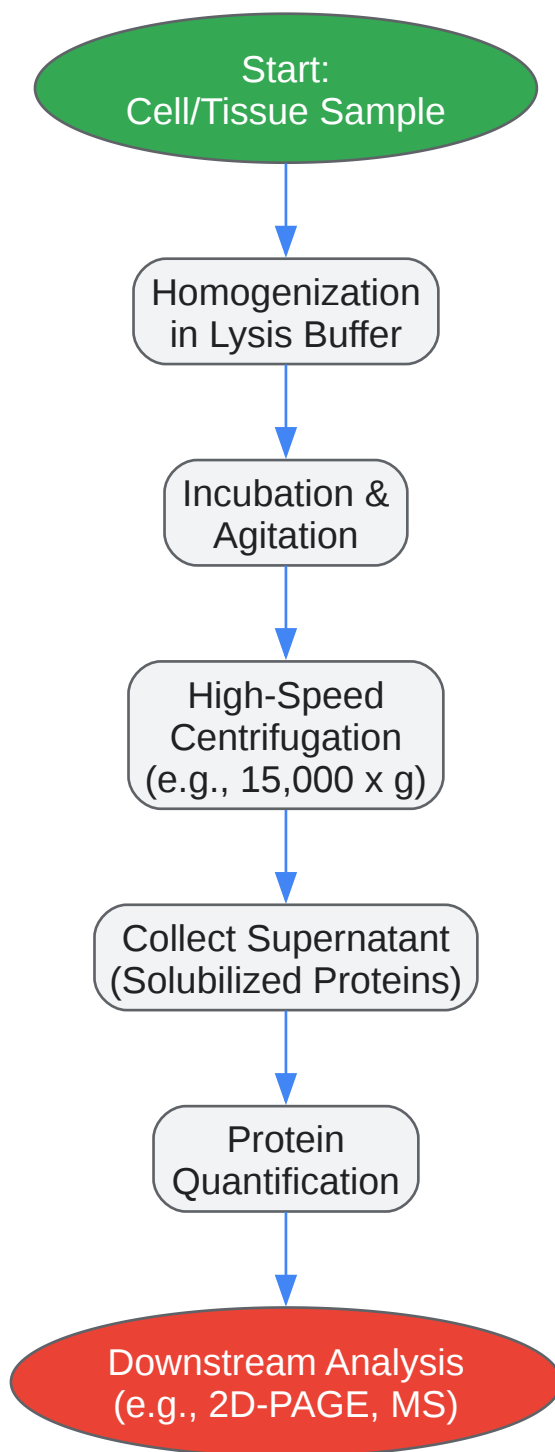
*Standard Buffer (SB) constituents: 7M Urea, 2M Thiourea, and 100mM DTT.[4]

Table 3: General Parameters for Membrane Protein Solubilization

| Parameter | Starting Condition | Variation Range | Reference |
|-------------------------|------------------------|----------------------|-----------|
| Protein Concentration | 5 mg/mL | 1 to 10 mg/mL | |
| Detergent Concentration | 1% (must be above CMC) | 0.4% to 2% | |
| Incubation Time | 2 hours | 5 minutes to 5 hours | |
| Temperature | 4°C | 4°C to 37°C | |
| Ionic Strength (NaCl) | 100 mM | 100 to 500 mM | |

Visualizations





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